

Application of Pik-III in Cancer Research Models: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Pik-III*

Cat. No.: *B610108*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pik-III is a potent and selective inhibitor of Vps34 (Vacuolar protein sorting 34), the catalytic subunit of the class III phosphoinositide 3-kinase (PI3K-III).[1] Vps34 plays a crucial role in the initiation of autophagy, a cellular process responsible for the degradation of damaged organelles and proteins. By inhibiting Vps34, **Pik-III** effectively blocks the autophagic process, making it a valuable tool for investigating the role of autophagy in cancer biology and a potential therapeutic agent.[1] This document provides detailed application notes and protocols for the use of **Pik-III** in various cancer research models.

Mechanism of Action

Pik-III selectively inhibits the lipid kinase activity of Vps34, which is responsible for phosphorylating phosphatidylinositol (PI) to generate phosphatidylinositol 3-phosphate (PI3P). PI3P is essential for the recruitment of autophagy-related proteins to the phagophore, the precursor to the autophagosome. Inhibition of Vps34 by **Pik-III** prevents the formation of autophagosomes and subsequent lysosomal degradation of cellular components.[1]

Data Presentation

In Vitro Inhibitory Activity of Pik-III

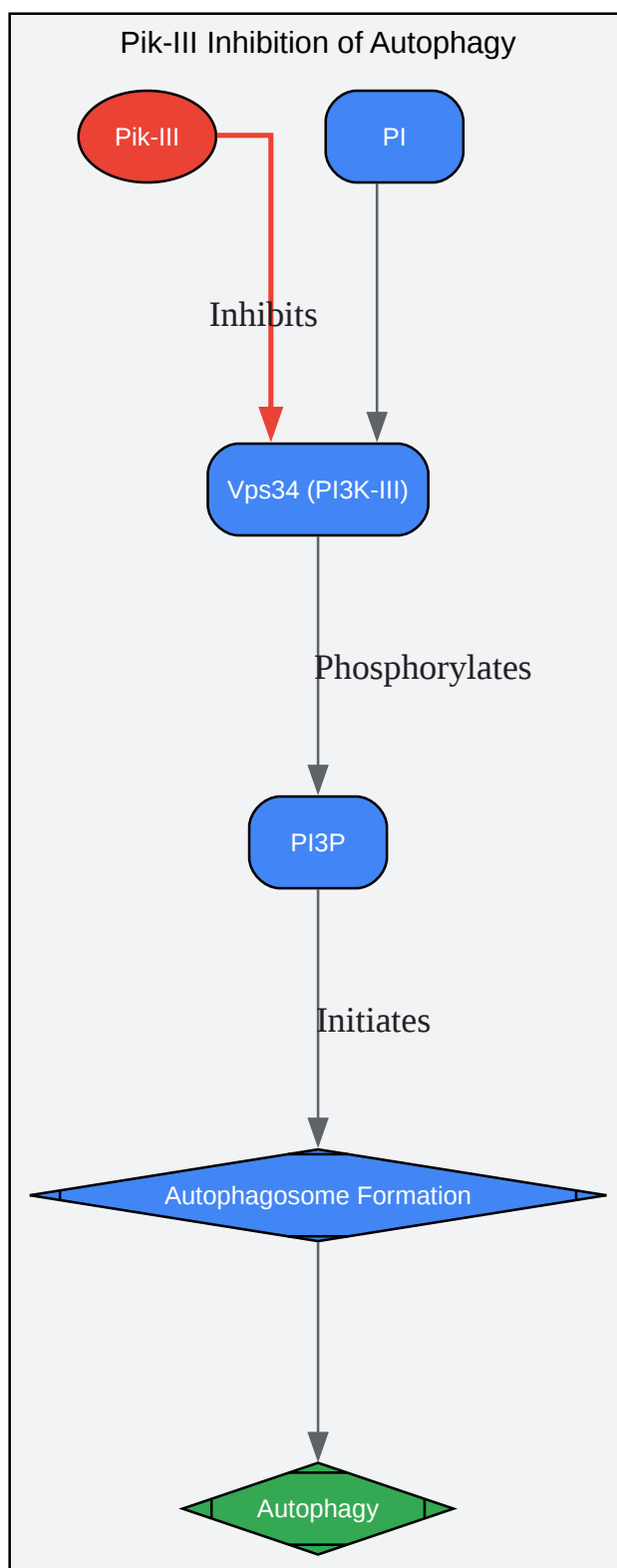
The following table summarizes the known inhibitory concentrations (IC50) of **Pik-III** against its primary target and in various cell lines. Researchers should note that the potency of **Pik-III** can vary between different cell lines and experimental conditions.

Target/Cell Line	Assay Type	IC50 Value (μM)	Reference
Vps34	Cell-free assay	0.018	[1]
PI(3)Kδ	Cell-free assay	1.2	[1]
U2OS	Functional assay	0.012	[1]
DLD1	Functional assay	1 - 10	[1]

Note: Comprehensive IC50 data for **Pik-III** across a wide panel of cancer cell lines is not readily available in the public domain. Researchers are advised to determine the IC50 for their specific cell line of interest empirically.

Mandatory Visualizations

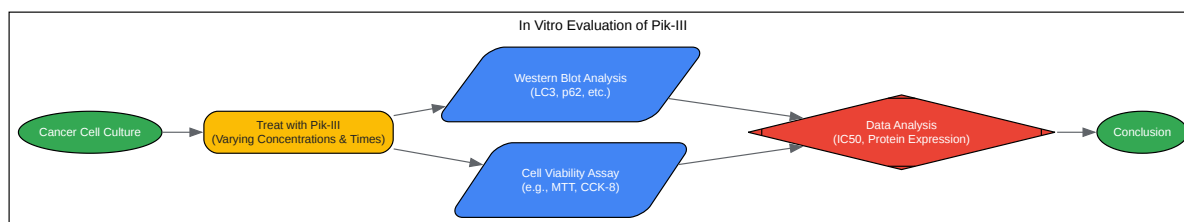
Signaling Pathway of **Pik-III** Action



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Caption: **Pik-III** inhibits the Vps34-mediated production of PI3P, a critical step in the initiation of autophagy.

General Experimental Workflow for In Vitro Studies



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References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
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